

OSI-930 Antiangiogenic Activity from Phase I Trial

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Compound Focus: **OSI-930**

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The following data summarizes the key findings on **OSI-930's** antiangiogenic effect from a first-in-human phase I clinical trial [1] [2].

Assessment Method	Key Findings Related to Antiangiogenic Activity
DCE-MRI (Dynamic Contrast-Enhanced MRI)	DCE-MRI responses were shown in 4 out of 6 patients in the maximum-tolerated dose (MTD) expansion cohort. This indicates a change in tumor perfusion and permeability, consistent with an antiangiogenic effect [1] [2].
Pharmacodynamic Biomarker (sVEGFR2)	Substantial decreases in plasma soluble VEGFR2 (sVEGFR2) levels were observed with OSI-930 at twice-daily doses ≥400 mg . Reduction in sVEGFR2 is a recognized biomarker for VEGFR2 inhibition and proof of mechanism for antiangiogenic drugs [1] [2].
Preliminary Antitumor Activity	Antitumor activity was observed, including RECIST stable disease in 11 of 19 patients with imatinib-resistant gastrointestinal stromal tumors (GIST). This clinical activity provides indirect support for the drug's mechanism of action [1] [2].

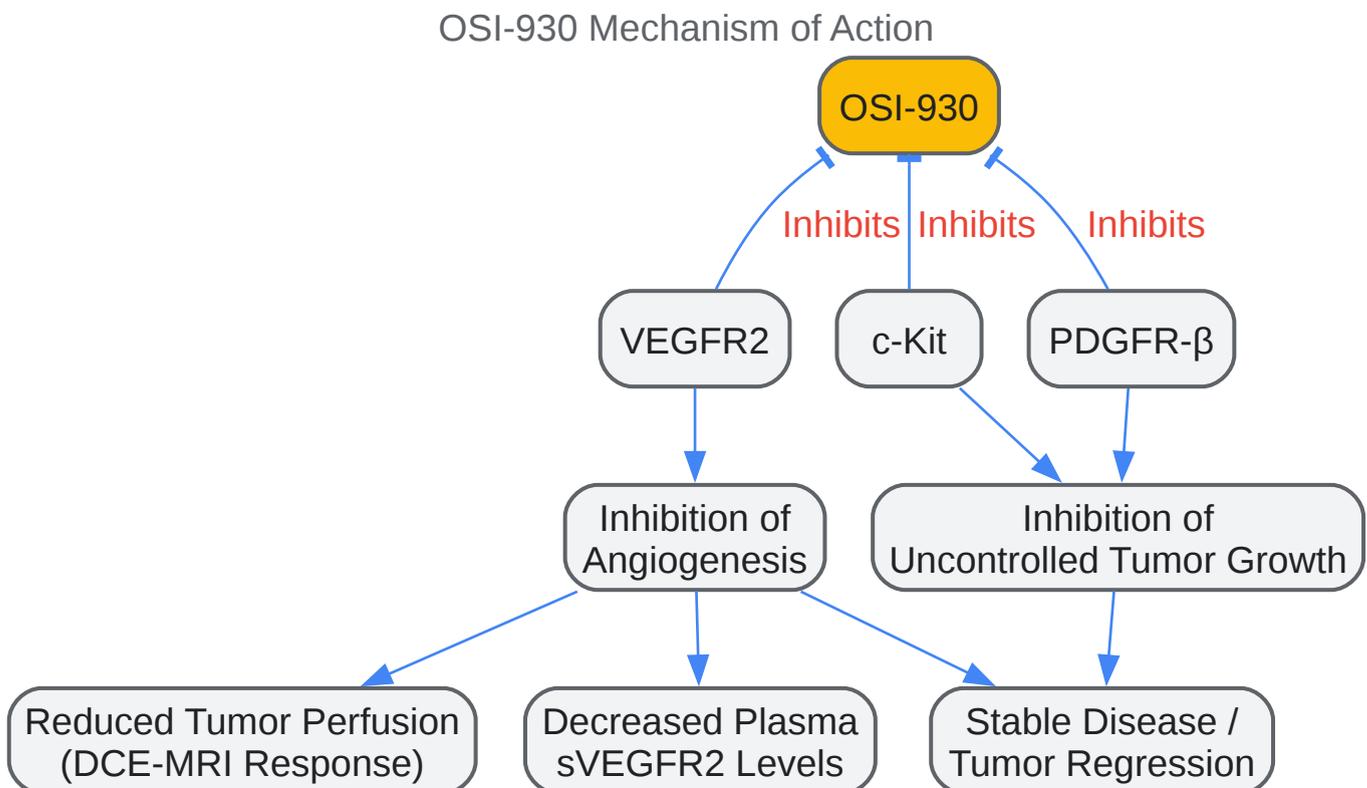
Detailed Experimental Protocol from the **OSI-930 Trial**

For researchers aiming to understand or replicate the methods, here is a detailed breakdown of the experimental protocol used in the **OSI-930** trial [1].

- **Trial Design:** This was an open-label, phase I dose-escalation study in patients with advanced solid tumors. It evaluated two schedules: once-daily and twice-daily dosing, using a modified accelerated titration design.
- **DCE-MRI Application:** After the recommended phase II dose (RP2D) was established, additional patients were enrolled into an expansion cohort specifically to undergo sequential DCE-MRI scans. The purpose was to explore the antiangiogenic properties of the drug.
- **Imaging Objective:** The DCE-MRI was used to assess changes in tumor vascular properties, a direct measure of antiangiogenic activity.
- **Patient Population:** The trial involved 58 patients with advanced solid tumors. The DCE-MRI sub-study was conducted within the MTD expansion cohort.

OSI-930 Mechanism of Action

The antiangiogenic activity of **OSI-930** stems from its mechanism as a multi-kinase inhibitor. The diagram below illustrates its primary targets and the subsequent biological effects.



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Guidance for Further Comparative Research

The search results indicate that while data exists for **OSI-930**, a direct, quantitative comparison with other antiangiogenic drugs using DCE-MRI is not readily available in the current findings. To build a comprehensive comparison guide, you may need to:

- **Conduct Targeted Searches:** Look for individual phase I trial reports or meta-analyses for other specific antiangiogenic tyrosine kinase inhibitors (e.g., sunitinib, sorafenib, cabozantinib) that incorporated DCE-MRI.
- **Explore Preclinical Models:** Preclinical studies, such as those in zebrafish models [3] or other animal models, often provide head-to-head comparisons of antiangiogenic efficacy, which can be a valuable supplement to clinical data.
- **Focus on Methodological Reviews:** Search for review articles that synthesize the performance of different imaging biomarkers, including DCE-MRI, across various antiangiogenic therapies.

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References

1. First-in-Human Phase I Trial of Two Schedules of OSI - 930 , a Novel... [pmc.ncbi.nlm.nih.gov]
2. First-in-human phase I trial of two schedules of OSI-930, a ... [pubmed.ncbi.nlm.nih.gov]
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